

# Application Notes and Protocols: In Vitro Experimental Application of H-VTCG-OH

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## Compound of Interest

Compound Name: *H-Val-Thr-Cys-Gly-OH*

Cat. No.: *B15131125*

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## Introduction

These application notes provide a comprehensive overview of the in vitro experimental applications of H-VTCG-OH, a novel, potent, and selective inhibitor of the Hedgehog signaling pathway. The information presented herein is intended for researchers, scientists, and drug development professionals engaged in cancer research and therapeutic discovery. The protocols and data serve as a guide for evaluating the cellular and molecular effects of H-VTCG-OH in a laboratory setting.

The Hedgehog (Hh) signaling pathway is a critical regulator of embryonic development and tissue homeostasis.[1][2][3] Aberrant activation of this pathway has been implicated in the pathogenesis of various cancers, including basal cell carcinoma, medulloblastoma, and certain gastrointestinal cancers.[1][4] H-VTCG-OH represents a promising therapeutic candidate by targeting key components of this pathway, thereby inhibiting cancer cell proliferation and survival.

## Data Presentation

The following tables summarize the quantitative data from in vitro studies characterizing the activity of H-VTCG-OH.

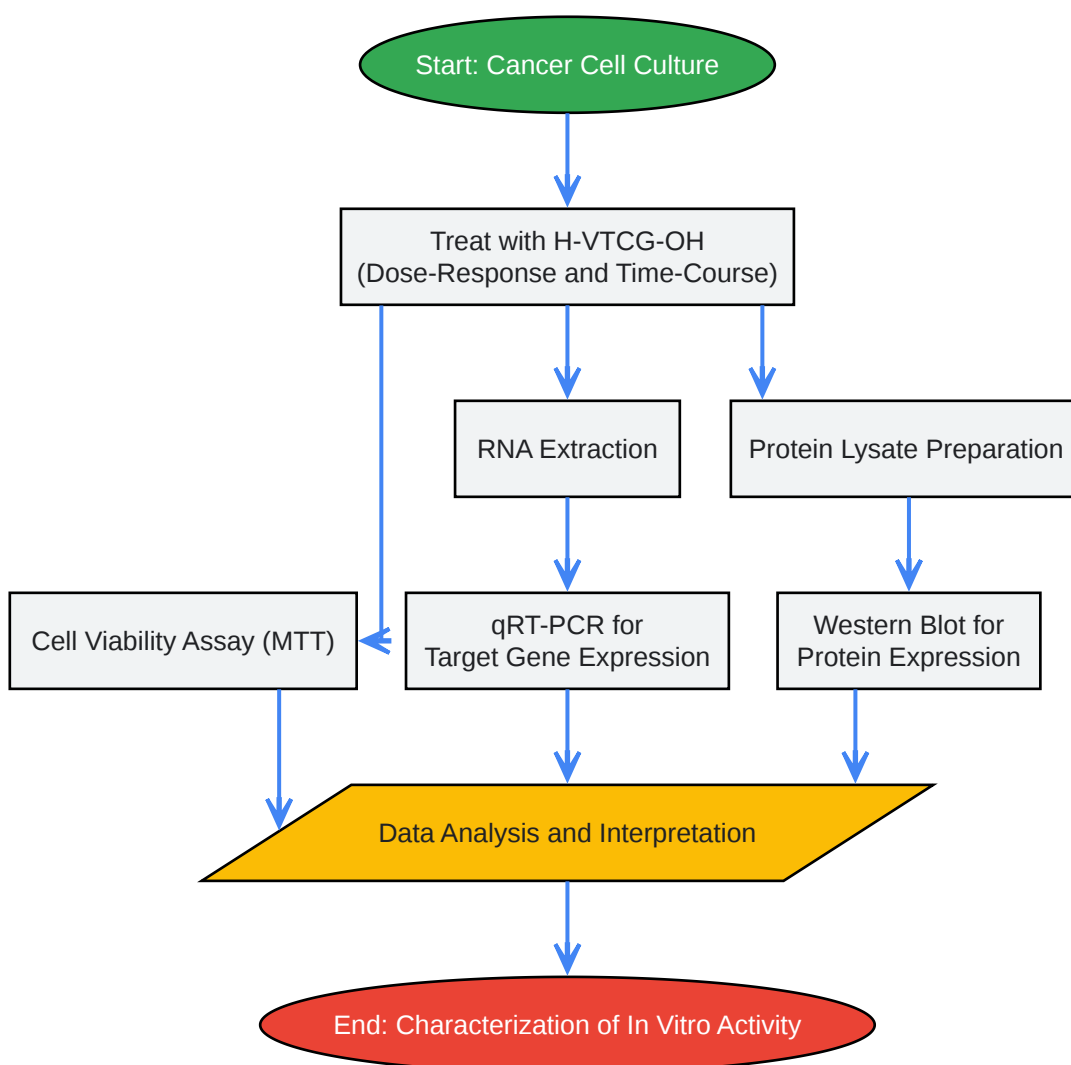
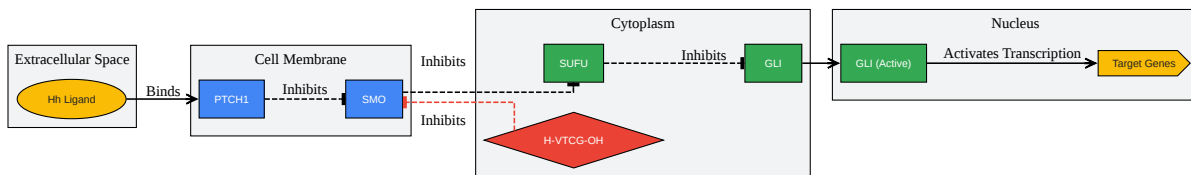
Table 1: Cytotoxicity of H-VTCG-OH in Human Cancer Cell Lines

Cell Line	Cancer Type	Assay	Exposure Time (h)	IC <sub>50</sub> (μM)
Daoy	Medulloblastoma	MTT	72	0.58
Panc-1	Pancreatic	MTT	72	2.15
AsPC-1	Pancreatic	MTT	72	5.67
HT-29	Colon	MTT	72	> 50
MCF-7	Breast	MTT	72	> 50

Table 2: Effect of H-VTCG-OH on Hedgehog Pathway Target Gene Expression

Cell Line	Gene	Treatment	Concentration (μM)	Fold Change in mRNA Expression (relative to control)
Daoy	GLI1	H-VTCG-OH	1	0.12
Daoy	PTCH1	H-VTCG-OH	1	0.25
Panc-1	GLI1	H-VTCG-OH	5	0.31
Panc-1	PTCH1	H-VTCG-OH	5	0.42

## Mandatory Visualizations



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## References

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- [3. discovery.researcher.life \[discovery.researcher.life\]](#)
- [4. Hedgehog signaling pathway and gastrointestinal stem cell signaling network \(review\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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